

# CAS number 6358-30-1 chemical properties

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## Compound of Interest

Compound Name: Carbazole Violet

Cat. No.: B1584481

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An In-Depth Technical Guide to the Chemical Properties of C.I. Pigment Violet 23 (CAS 6358-30-1)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

C.I. Pigment Violet 23, identified by CAS number 6358-30-1, is a high-performance organic pigment belonging to the dioxazine class of compounds.<sup>[1][2]</sup> Its chemical name is 8,18-Dichloro-5,15-diethyl-5,15-dihydrodiindolo[3,2-b:3',2'-m]triphenodioxazine.<sup>[3]</sup> Renowned for its intense, bluish-violet shade and excellent stability, Pigment Violet 23 is widely utilized in various industrial applications, including paints, inks, plastics, and textiles.<sup>[4][5]</sup> While primarily used as a colorant, its comprehensive chemical and physical properties, along with its toxicological profile, are of significant interest to researchers and scientists in various fields. This guide provides a detailed overview of the core chemical properties, experimental protocols, and toxicological data for CAS number 6358-30-1.

## Chemical and Physical Properties

Pigment Violet 23 is a dark purple solid with a complex polycyclic structure.<sup>[2]</sup> Its robust chemical nature contributes to its exceptional stability to heat, light, and various solvents.<sup>[6]</sup> A summary of its key chemical and physical properties is presented in the tables below.

### Table 1: General Chemical Properties of Pigment Violet 23

Property	Value	Reference(s)
CAS Number	6358-30-1	[7]
Molecular Formula	C <sub>34</sub> H <sub>22</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub>	[7]
Molecular Weight	589.47 g/mol	[7]
Appearance	Violet crystalline powder	[8]
Chemical Class	Dioxazine	[9]
Synonyms	Carbazole Violet, Dioxazine Violet, Permanent Violet RL	[5][10]

**Table 2: Physicochemical Data for Pigment Violet 23**

Property	Value	Reference(s)
Melting Point	>385 °C (decomposes)	[2]
Density	1.4 - 1.6 g/cm <sup>3</sup>	[6][9]
Bulk Density	11.7 - 13.3 lb/gal	[6]
pH of 10% Slurry	5.0 - 8.0	[9][11][12]
Oil Absorption	≤50 cc/100g	[9]
Heat Stability	180-220 °C	[9][12]
Water Solubility	Insoluble	[8]
Solvent Solubility	Generally insoluble in common organic solvents	[5][8]

## Experimental Protocols

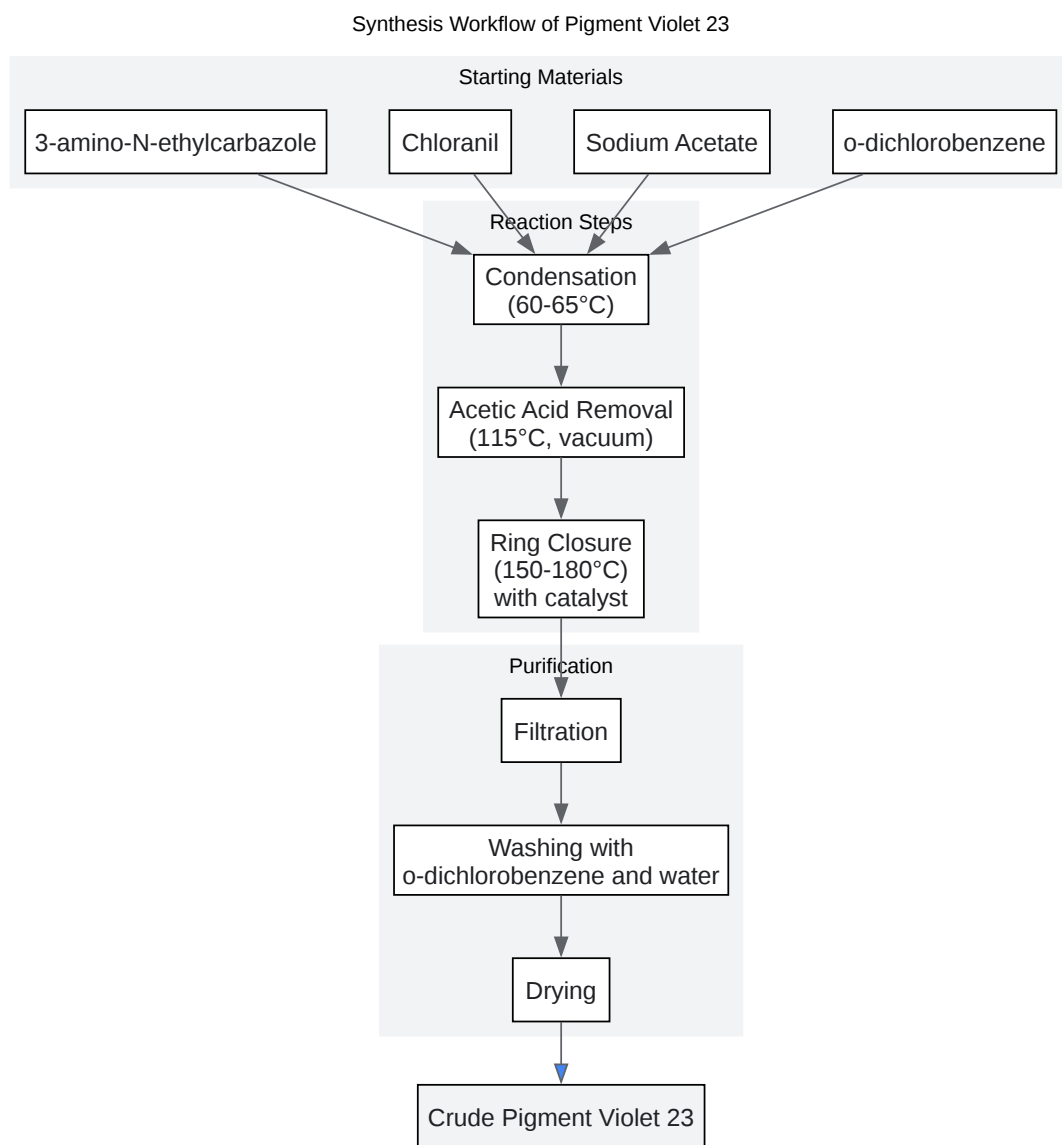
### Synthesis of Pigment Violet 23

The synthesis of Pigment Violet 23 is a multi-step process that involves the condensation of 3-amino-N-ethylcarbazole with chloranil (2,3,5,6-tetrachloro-1,4-benzoquinone), followed by a ring-closure reaction.[2][6]

### Detailed Methodology:

A common synthetic route is as follows:

- Condensation: 100g of 3-amino-9-ethylcarbazole, 42.5g of anhydrous sodium acetate, and 87.5g of chloranil are added to 1,940g of o-dichlorobenzene at 50°C.[13]
- The mixture is stirred at 60-65°C for several hours until the 3-amino-9-ethylcarbazole is consumed.[13]
- The reaction mixture is then heated to 115°C under vacuum to remove acetic acid.[13]
- Ring Closure: The temperature is raised to 150°C, and a catalyst such as benzenesulfonyl chloride is added.[13] The mixture is then heated to 176-180°C to facilitate the ring-closure reaction, forming the crude pigment.[13]
- Isolation and Purification: The reaction mixture is cooled, and the crude Pigment Violet 23 is isolated by filtration.[14] The filter cake is washed with hot o-dichlorobenzene and then with water to remove impurities.[13][14] The purified pigment is then dried.[14]



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Caption: A flowchart illustrating the general synthesis process of Pigment Violet 23.

## Toxicological Profile

Pigment Violet 23 is generally considered to have low acute toxicity.<sup>[15]</sup> However, as with any fine powder, inhalation of dust should be avoided.<sup>[16]</sup>

**Table 3: Summary of Toxicological Data**

Test	Result	Reference(s)
Acute Oral Toxicity (LD50, rat)	> 5,000 mg/kg	
Skin Irritation (rabbit)	Non-irritant	[8][15]
Eye Irritation (rabbit)	Irritant	[15]
Skin Sensitization	Not observed in animal studies	[16]
Mutagenicity	No genotoxic potential revealed in tests	[16]

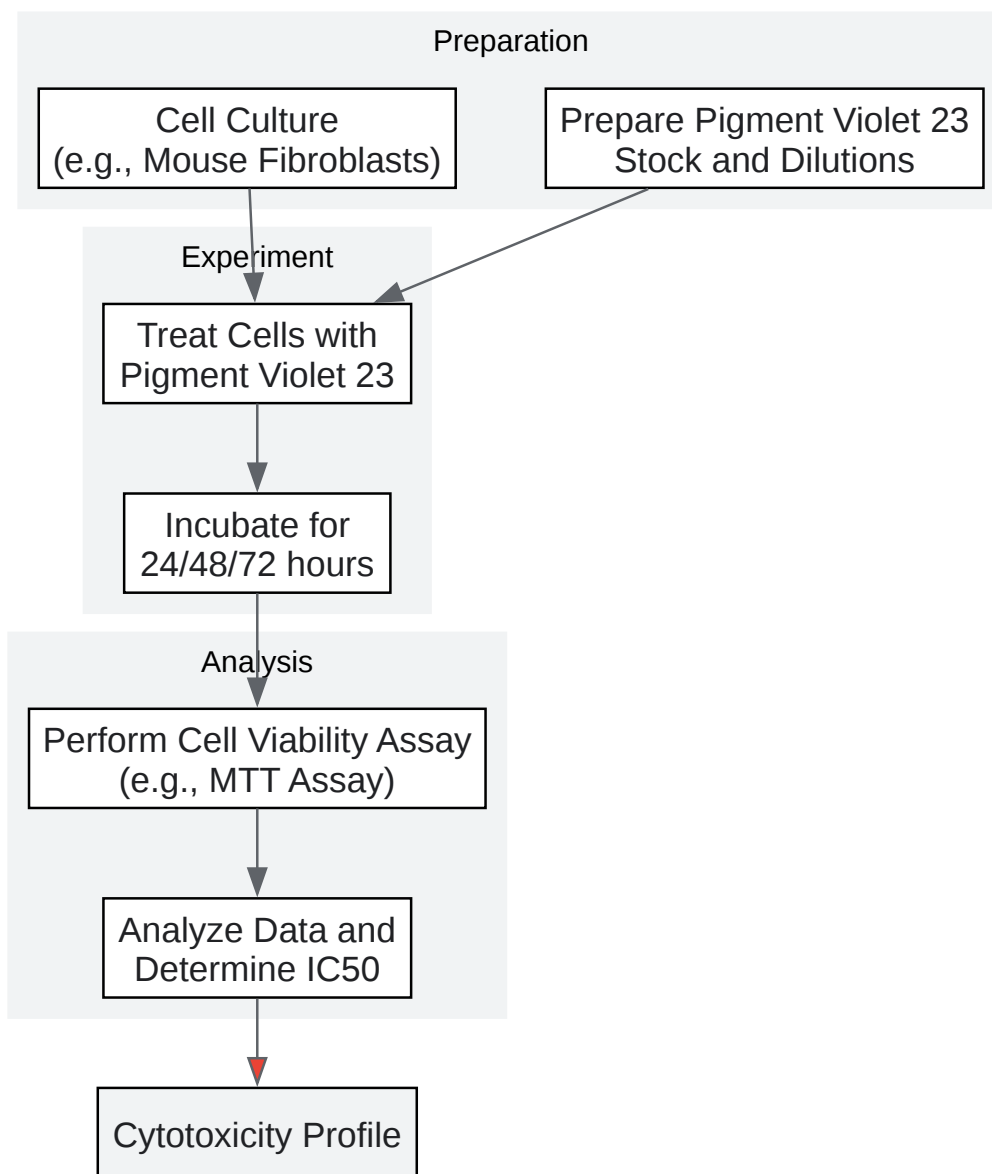
### Experimental Protocol for Cytotoxicity Assessment (General):

While specific detailed protocols for Pigment Violet 23 are not readily available in the public domain, a general methodology for assessing the cytotoxicity of a compound like this in vitro would involve:

- **Cell Culture:** Mouse fibroblast cells (or other relevant cell lines) are cultured in a suitable medium under standard conditions (e.g., 37°C, 5% CO<sub>2</sub>).
- **Compound Preparation:** A stock solution of Pigment Violet 23 is prepared in a suitable solvent (e.g., DMSO) and then diluted to various concentrations in the cell culture medium.
- **Cell Treatment:** The cultured cells are exposed to different concentrations of the pigment for a defined period (e.g., 24, 48, or 72 hours).
- **Viability Assay:** Cell viability is assessed using a standard assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, which measures mitochondrial metabolic activity as an indicator of cell viability.

- Data Analysis: The results are used to determine the concentration of the pigment that causes a 50% reduction in cell viability (IC<sub>50</sub>).

## General Workflow for In Vitro Cytotoxicity Testing



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Caption: A generalized workflow for assessing the in vitro cytotoxicity of a chemical compound.

## Biological Activity and Signaling Pathways

Currently, there is no significant evidence in the scientific literature to suggest that Pigment Violet 23 has any specific biological activity or interacts with known signaling pathways in a manner relevant to drug development. Its primary interaction with biological systems appears to be related to its physical presence and toxicological profile at high concentrations.

## Conclusion

C.I. Pigment Violet 23 (CAS 6358-30-1) is a chemically stable organic pigment with a well-defined set of physical properties that make it suitable for a wide range of industrial applications. Its toxicological profile indicates low acute toxicity, although it can be an eye irritant. For researchers and scientists, understanding these properties is crucial for its safe handling and potential for new applications. For professionals in drug development, while Pigment Violet 23 does not currently present itself as a therapeutic agent, its low toxicity and high stability could make it a person of interest as a potential excipient or colorant in certain topical or device-related applications, pending further detailed biological evaluation.

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